

Zoliflodacin resistant *Neisseria gonorrhoeae* laboratory selection

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Compound Focus: Zoliflodacin

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FAQ: Zoliflodacin Resistance

Here are answers to some frequently asked questions about **zoliflodacin** resistance:

- **What is the primary mechanism of zoliflodacin resistance?** Resistance is primarily linked to single-point mutations in the *gyrB* subunit of DNA gyrase, specifically in the Quinolone Resistance-Determining Region (QRDR) [1]. The most characterized and significant mutations are **D429N**, **K450T**, and **S467N** [1] [2]. These mutations reduce the drug's ability to bind to its target.
- **Can zoliflodacin resistance be transferred from other bacteria?** Yes, in vitro studies confirm that resistance can be transferred from commensal *Neisseria* species (e.g., *N. mucosa*, *N. subflava*) to *N. gonorrhoeae* via natural transformation [1]. This is a potential pathway for the emergence of clinical resistance.
- **What is the current global susceptibility of *N. gonorrhoeae* to zoliflodacin?** Recent global surveillance (2021-2024) of 2,993 isolates from eight countries shows exceptionally high susceptibility. The modal MIC was 0.032 mg/L, and the MIC₉₀ (the concentration that inhibits 90% of isolates) was only 0.064 mg/L [2]. Only two isolates with elevated MICs (0.5 and 1 mg/L), both from Cambodia and harboring the *GyrB* D429N mutation, have been identified [2].

Experimental Protocols for Resistance Studies

Here are detailed methodologies for key experiments cited in the literature.

Protocol 1: In Vitro Selection of Resistance via Serial Passage

This method is used to induce decreased antibiotic susceptibility in bacterial strains under laboratory pressure [1].

- **1. Preparation:** Revive frozen isolates on Gonococcal Base (GCB) agar supplemented with 1% IsoVitaleX and sub-culture twice.
- **2. Inoculation:** Inoculate approximately 10^4 colony-forming units (CFU) onto a GCB agar plate containing a low concentration of **zoliflodacin** (e.g., 0.015 mg/L).
- **3. Incubation:** Incubate at 36°C in a 5% CO₂ atmosphere with high humidity for 24 hours or until visible growth appears.
- **4. Serial Passage:** Select colonies from the plate with the highest drug concentration showing growth and inoculate them onto a fresh plate with a two-fold higher **zoliflodacin** concentration.
- **5. Repetition:** Repeat step 4 until no visible growth is observed on the highest concentration plate or until a target MIC (e.g., 16 mg/L) is reached.
- **6. Storage and Analysis:** Store the passaged cultures from each time point. Determine the MIC, and perform Whole Genome Sequencing (WGS) of the baseline and final passaged strains to identify resistance-conferring mutations.

Protocol 2: Inter-Species Transformation of Resistance Determinants

This protocol demonstrates the horizontal gene transfer of resistance genes from commensal *Neisseria* to *N. gonorrhoeae* [1].

- **1. DNA Donor Preparation:**
 - **Source:** Use laboratory-evolved, **zoliflodacin**-resistant commensal *Neisseria* strains (e.g., *N. mucosa*, *N. subflava*).
 - **Extraction:** Extract genomic DNA (gDNA) using a commercial kit (e.g., QIAamp DNA Mini Kit).
 - **Fragmentation:** Shear the purified gDNA into short fragments using ultrasonication. Verify fragment size using an agarose gel or TapeStation analysis.

- **Alternative:** Alternatively, amplify a specific *gyrB* amplicon containing the resistance mutation via PCR.
- **2. Recipient Preparation:** Grow a susceptible *N. gonorrhoeae* recipient strain (e.g., WHO P) to log phase on GCB agar.
- **3. Transformation:**
 - Expose the recipient strain to the sheared gDNA or the purified *gyrB* amplicon from the donor in a transformation buffer.
 - Incubate the mixture to allow for natural genetic uptake.
- **4. Selection and Verification:**
 - Plate the transformation mixture on GCB agar containing a selective concentration of **zoliflodacin** (e.g., 2 mg/L).
 - Incubate and select for transformants that have acquired resistance.
 - Confirm resistance by determining the MIC of transformants and perform WGS to verify the uptake of the specific *gyrB* mutation from the donor DNA.

Quantitative Data on Susceptibility and Resistance

The tables below summarize key quantitative findings from recent studies.

Table 1: Zoliflodacin Non-Susceptibility Rates in *N. gonorrhoeae* (2015-2022, Japan) This study of 147 isolates defined non-susceptibility as MIC \geq 0.5 $\mu\text{g/mL}$ (Intermediate) and used a reference MIC of \geq 4 $\mu\text{g/mL}$ for Resistant [3].

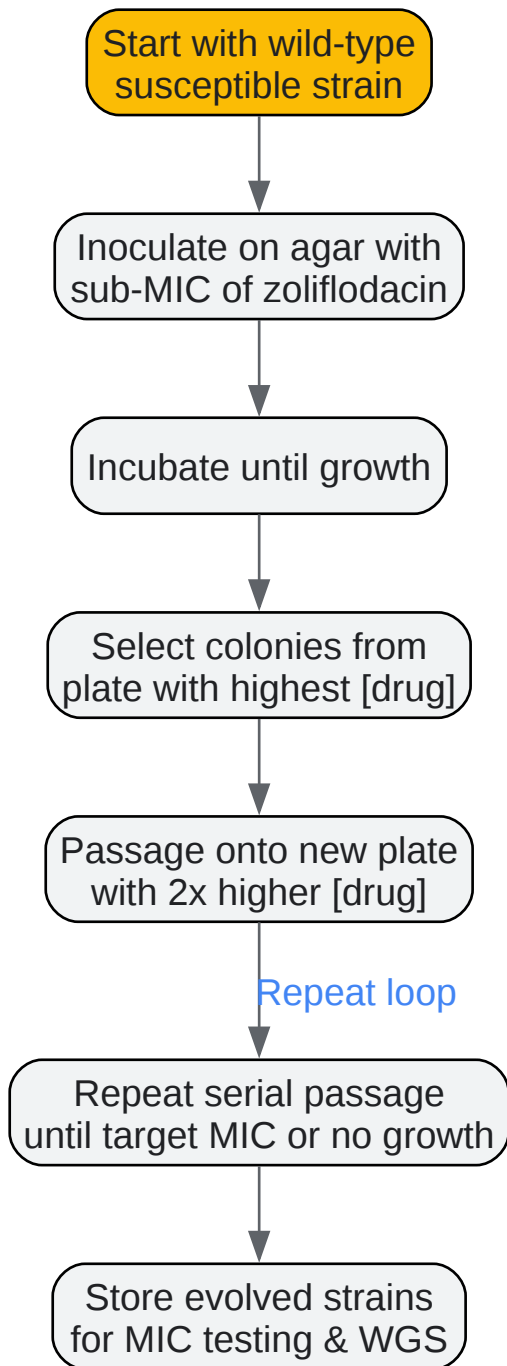
Drug	Non-Susceptible Rate	Resistant (R) Rate	Intermediate (I) Rate	Susceptible (S) Rate
Zoliflodacin	39.5% (58/147)	Not specified	Not specified	60.5% (89/147)
Ciprofloxacin	80.3% (118/147)	71.4% (105/147)	8.8% (13/147)	19.7% (29/147)
Sitafloxacin	65.3% (96/147)	Not specified	Not specified	34.7% (51/147)
Ceftriaxone	0% (0/147)	0% (0/147)	0% (0/147)	100% (147/147)

Table 2: Global Zoliflodacin MIC Distribution (2021-2024) Data from 2,993 isolates collected in eight countries across three WHO regions [2].

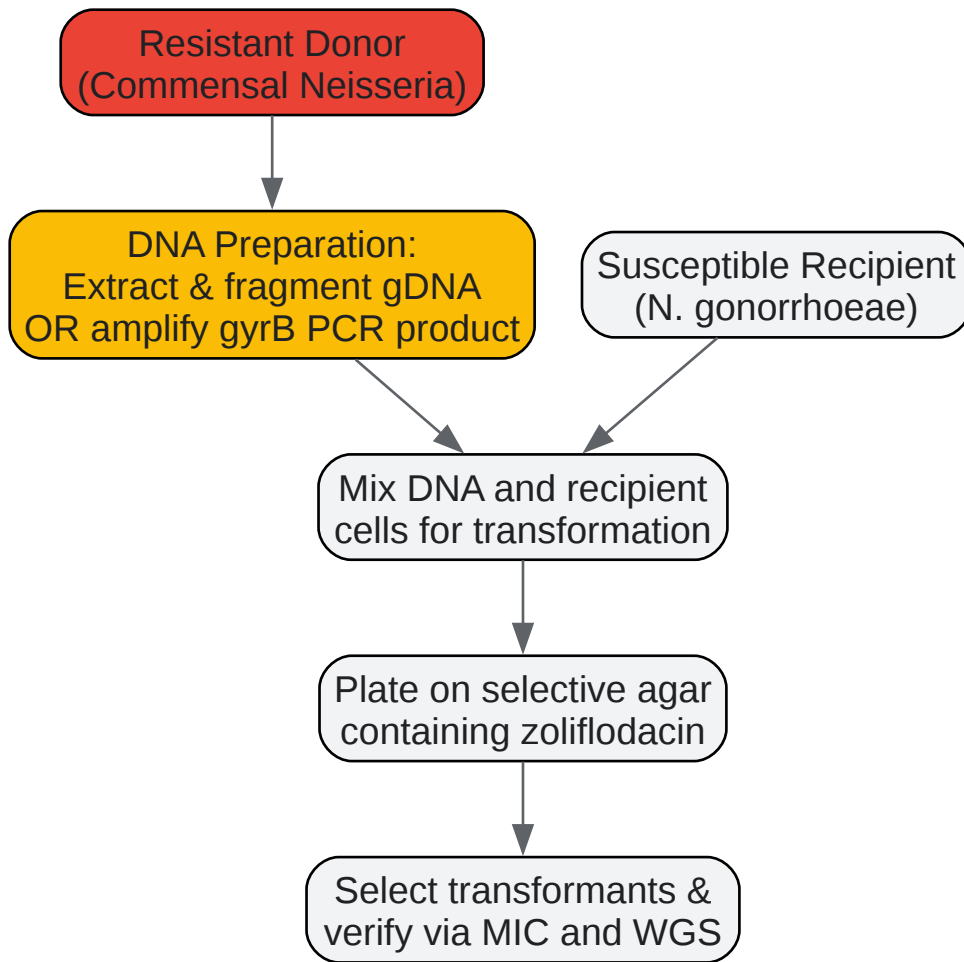
Parameter	Value
Total Isolates	2,993
MIC Range	0.001 - 1 mg/L
Modal MIC	0.032 mg/L
MIC ₅₀	0.032 mg/L
MIC ₉₀	0.064 mg/L
Isolates with MIC \geq 0.5 mg/L	2 (0.067%)

Experimental Workflow Diagrams

The following diagrams outline the logical workflows for the key experimental protocols.



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References

1. Gonococcal resistance to zoliflodacin could emerge via ... [nature.com]
2. High susceptibility to the novel antimicrobial zoliflodacin ... [pmc.ncbi.nlm.nih.gov]
3. Susceptibility of Neisseria gonorrhoeae to Zoliflodacin and ... [pmc.ncbi.nlm.nih.gov]

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